

Application Notes and Protocols: ERK-IN-4

Stability and Storage

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Compound of Interest

Compound Name: ERK-IN-4

Cat. No.: B15612988

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ERK-IN-4 is a potent and cell-permeable inhibitor of Extracellular signal-regulated kinase (ERK), a key component of the MAPK/ERK signaling pathway. This pathway is crucial in regulating cell proliferation, differentiation, and survival, and its dysregulation is implicated in various cancers. As a valuable tool in cancer research and drug development, understanding the stability and proper handling of **ERK-IN-4** is paramount to ensure experimental reproducibility and the integrity of research findings. These application notes provide detailed information on the stability, storage, and handling of **ERK-IN-4**, along with a generalized protocol for assessing its stability under various experimental conditions.

Data Presentation

Table 1: Recommended Storage Conditions for ERK-IN-4

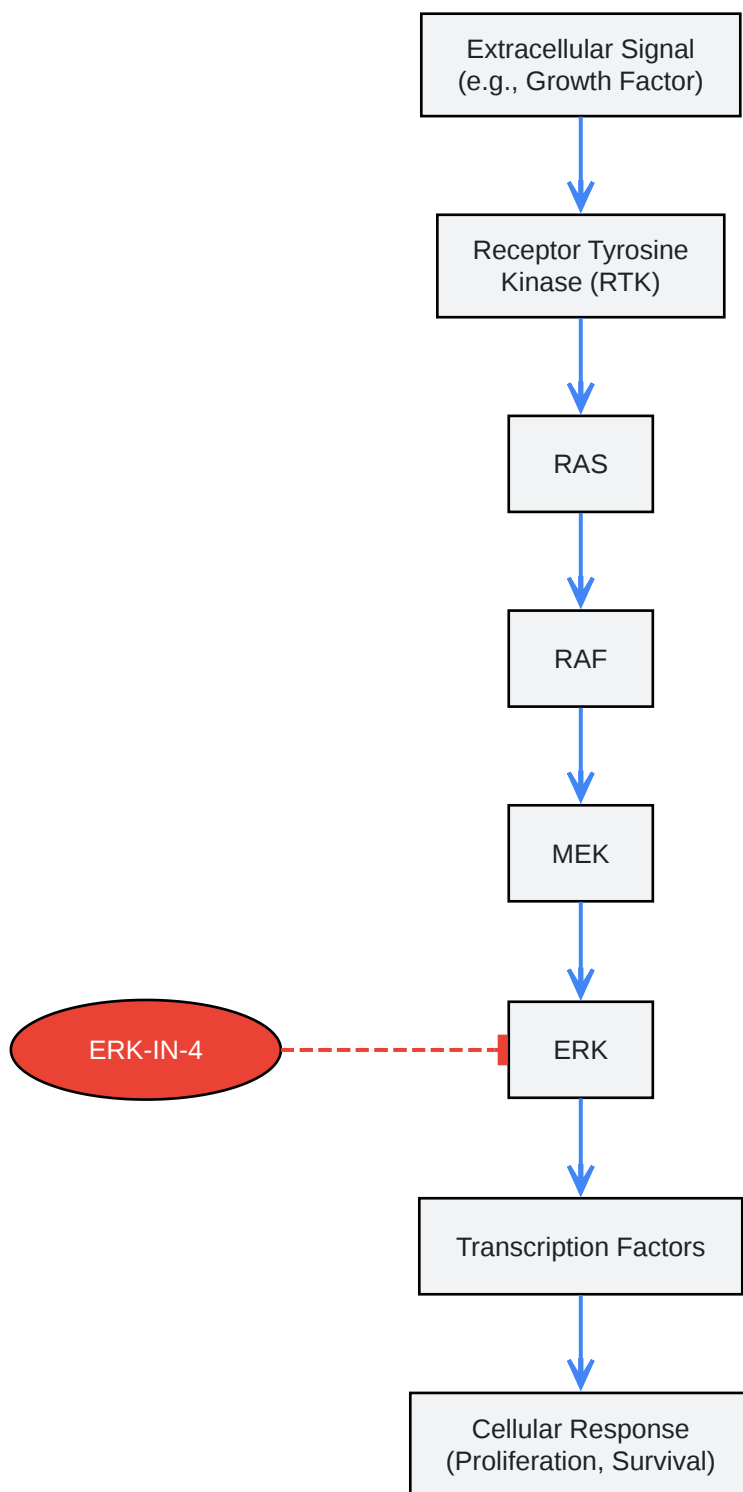
Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years
In Solvent	-80°C	1 year

Table 2: Solubility of ERK-IN-4

Solvent	Concentration	Notes
DMSO	15 mg/mL (45.62 mM)	Sonication is recommended to aid dissolution.

Signaling Pathway

The MAPK/ERK pathway is a highly conserved signaling cascade that translates extracellular signals into cellular responses. The pathway is initiated by the activation of a receptor tyrosine kinase (RTK) at the cell membrane, which triggers a sequential phosphorylation cascade involving RAS, RAF, MEK, and finally ERK. Once activated, ERK can translocate to the nucleus to phosphorylate transcription factors, thereby regulating gene expression involved in cell growth and division.



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Caption: The MAPK/ERK Signaling Pathway and the inhibitory action of **ERK-IN-4**.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **ERK-IN-4** for use in downstream experiments.

Materials:

- **ERK-IN-4** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **ERK-IN-4** powder to room temperature before opening the vial to prevent moisture condensation.
- Aseptically weigh the desired amount of **ERK-IN-4** powder.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the calculated mass of **ERK-IN-4**).
- Vortex the solution thoroughly to dissolve the compound.
- If necessary, sonicate the solution for short intervals in a water bath to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term use.

Protocol 2: General Method for Assessing Small Molecule Inhibitor Stability using HPLC

Objective: To provide a framework for evaluating the stability of **ERK-IN-4** under various stress conditions (e.g., temperature, pH, light).

Principle: High-Performance Liquid Chromatography (HPLC) is a sensitive and accurate method to quantify the amount of an intact compound over time. By subjecting the compound to stress conditions and analyzing samples at different time points, the degradation rate can be determined.

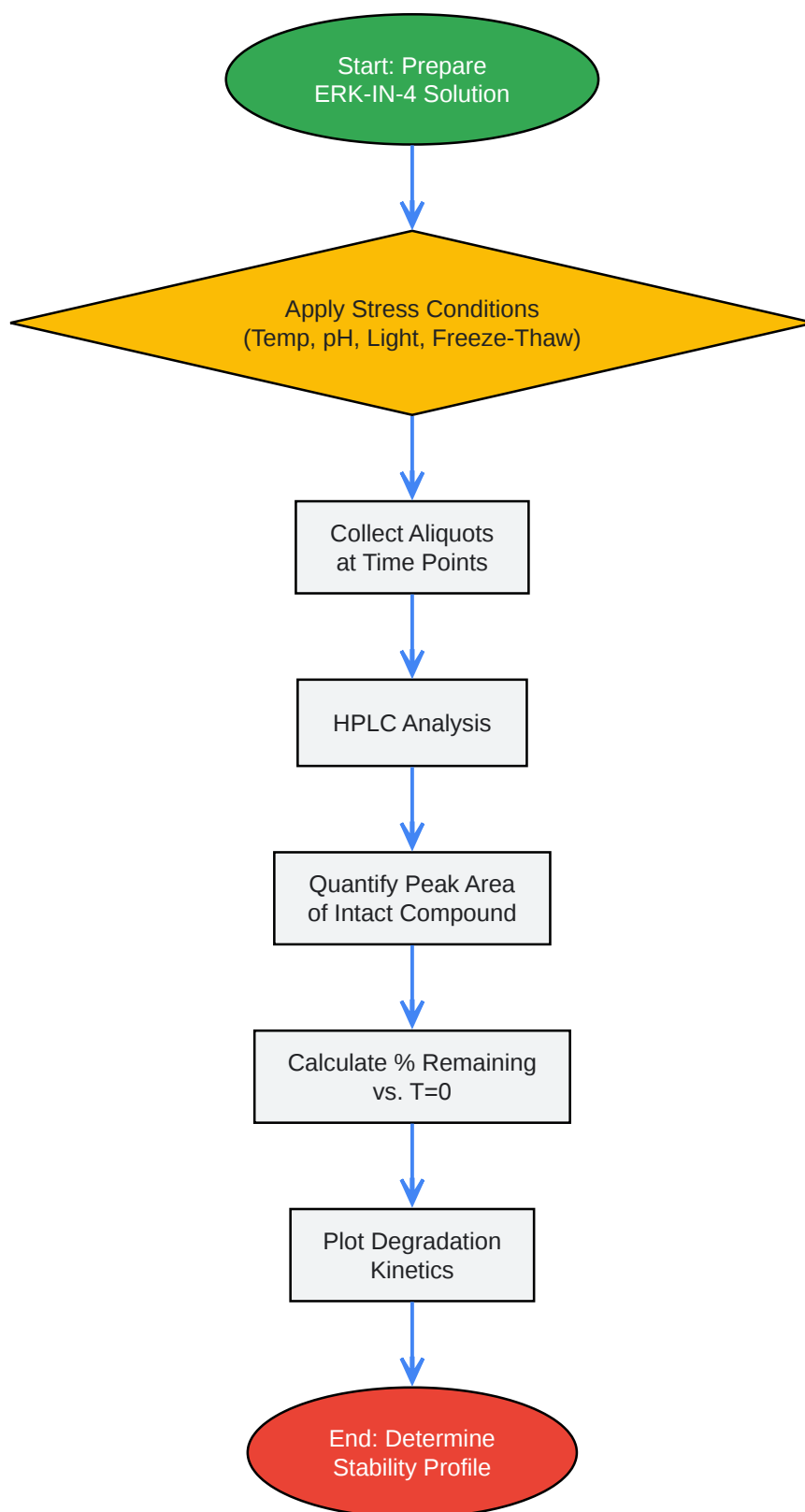
Materials:

- **ERK-IN-4** stock solution (in a suitable solvent like DMSO or acetonitrile)
- HPLC system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- Appropriate HPLC column (e.g., C18)
- Mobile phases (e.g., acetonitrile, water, with or without modifiers like formic acid or trifluoroacetic acid)
- Incubators or water baths for temperature stress
- pH meter and buffers for pH stress
- Photostability chamber for light stress

Procedure:

- Method Development:
 - Develop an HPLC method capable of separating **ERK-IN-4** from potential degradation products. This involves optimizing the mobile phase composition, flow rate, column temperature, and detection wavelength.
 - Establish a calibration curve using a series of known concentrations of a freshly prepared **ERK-IN-4** standard to ensure linearity and accuracy of quantification.

- Sample Preparation for Stability Study:
 - Prepare solutions of **ERK-IN-4** at a known concentration in the desired matrix (e.g., cell culture medium, phosphate-buffered saline, or organic solvent).
 - Divide the solution into multiple aliquots for each stress condition and time point.
- Stress Conditions:
 - Temperature Stability: Incubate aliquots at various temperatures (e.g., 4°C, room temperature, 37°C, 50°C).
 - pH Stability: Adjust the pH of the solutions to different levels (e.g., acidic, neutral, basic) using appropriate buffers and incubate at a constant temperature.
 - Freeze-Thaw Stability: Subject aliquots to multiple freeze-thaw cycles (e.g., from -80°C to room temperature).
 - Light Stability (Photostability): Expose aliquots to a controlled light source (e.g., ICH-compliant photostability chamber) while keeping control samples in the dark.
- Time-Point Analysis:
 - At predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours), retrieve one aliquot from each stress condition.
 - Immediately analyze the samples by the developed HPLC method.
- Data Analysis:
 - Quantify the peak area of the intact **ERK-IN-4** at each time point.
 - Calculate the percentage of the remaining **ERK-IN-4** relative to the initial time point (T=0).
 - Plot the percentage of remaining compound against time for each condition to determine the degradation kinetics.



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Caption: General workflow for assessing the stability of a small molecule inhibitor.

Conclusion

Proper storage and handling of **ERK-IN-4** are critical for maintaining its integrity and ensuring the validity of experimental results. Adherence to the recommended storage conditions will maximize the shelf life of the compound. For experiments requiring specific buffer conditions or prolonged incubation times, it is advisable to perform a stability assessment using a robust analytical method such as HPLC to confirm the compound's integrity throughout the experiment. The protocols and information provided in these application notes serve as a comprehensive guide for the effective use of **ERK-IN-4** in research.

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